

5-(3-Chlorophenyl)-3-(3-nitrophenyl)-1,2,4-oxadiazole structure elucidation

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Compound of Interest

Compound Name: 5-(3-Chlorophenyl)-3-(3-nitrophenyl)-1,2,4-oxadiazole

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An In-depth Technical Guide to the Structure Elucidation of 5-(3-Chlorophenyl)-3-(3-nitrophenyl)-1,2,4-oxadiazole

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive framework for the structural elucidation of the novel heterocyclic compound, **5-(3-Chlorophenyl)-3-(3-nitrophenyl)-1,2,4-oxadiazole**. In the absence of direct experimental data for this specific molecule, this guide synthesizes information from closely related analogues and established principles of analytical chemistry to predict and interpret the spectroscopic and crystallographic data. We will explore the synergistic application of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FTIR) spectroscopy, and single-crystal X-ray crystallography. Each section is designed to not only present the expected data but also to provide the underlying scientific rationale for our predictions. This guide is intended to serve as

a robust methodological resource for researchers engaged in the synthesis and characterization of novel 1,2,4-oxadiazole derivatives and other complex small molecules.

Introduction: The 1,2,4-Oxadiazole Scaffold in Drug Discovery

The 1,2,4-oxadiazole ring is a five-membered heterocycle that has garnered significant attention in medicinal chemistry due to its unique bioisosteric properties and a broad spectrum of biological activities.[1] As a versatile scaffold, it is present in a number of compounds investigated for various therapeutic applications, including anticancer, anti-inflammatory, and antimicrobial agents. The specific substitution pattern of **5-(3-Chlorophenyl)-3-(3-nitrophenyl)-1,2,4-oxadiazole**, featuring two distinct electronically modified phenyl rings, suggests a potential for nuanced biological interactions, making its unambiguous structural verification a critical step in its development.

This guide will walk through a logical, multi-technique approach to confirm the constitution and configuration of this target molecule.

Synthesis Pathway: A Proposed Route

A common and effective method for the synthesis of 3,5-disubstituted-1,2,4-oxadiazoles involves the condensation of an amidoxime with an acyl chloride.[2] For our target molecule, this would entail the reaction of 3-nitrobenzamidoxime with 3-chlorobenzoyl chloride.

Experimental Protocol: Synthesis of **5-(3-Chlorophenyl)-3-(3-nitrophenyl)-1,2,4-oxadiazole**

- Preparation of 3-nitrobenzamidoxime:
 - Dissolve 3-nitrobenzonitrile in ethanol.
 - Add an aqueous solution of hydroxylamine hydrochloride and sodium carbonate.
 - Reflux the mixture for several hours, monitoring the reaction by Thin Layer Chromatography (TLC).
 - Upon completion, cool the reaction mixture and precipitate the product by adding water.

- Filter, wash with cold water, and dry the crude 3-nitrobenzaminoxime. Recrystallize from a suitable solvent like ethanol if necessary.
- Preparation of 3-chlorobenzoyl chloride:
 - To a round-bottom flask, add 3-chlorobenzoic acid.
 - Slowly add thionyl chloride (SOCl_2) in excess, preferably in a fume hood.
 - Reflux the mixture until the evolution of HCl and SO_2 gases ceases.
 - Remove the excess thionyl chloride by distillation under reduced pressure to obtain the crude 3-chlorobenzoyl chloride.
- Condensation to form the 1,2,4-oxadiazole:
 - Dissolve the 3-nitrobenzaminoxime in a suitable solvent such as pyridine or dioxane.
 - Cool the solution in an ice bath and slowly add the 3-chlorobenzoyl chloride.
 - Stir the reaction mixture at room temperature for several hours.
 - Pour the reaction mixture into ice-water to precipitate the crude product.
 - Filter the solid, wash thoroughly with water, and dry.
 - Purify the crude **5-(3-Chlorophenyl)-3-(3-nitrophenyl)-1,2,4-oxadiazole** by column chromatography on silica gel using a hexane/ethyl acetate gradient.

Spectroscopic Elucidation

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structure elucidation for organic molecules. For **5-(3-Chlorophenyl)-3-(3-nitrophenyl)-1,2,4-oxadiazole**, both ^1H and ^{13}C NMR will provide critical information about the electronic environment of the hydrogen and carbon atoms, respectively.

3.1.1. ^1H NMR Spectroscopy: Predicted Spectrum

The ^1H NMR spectrum is expected to show signals corresponding to the eight aromatic protons on the two phenyl rings. The chemical shifts will be influenced by the electron-withdrawing nature of the chloro and nitro groups, and the 1,2,4-oxadiazole ring itself.

Predicted ^1H NMR Data (in CDCl_3 , 400 MHz)	
Chemical Shift (δ , ppm)	Multiplicity
~ 8.90	t, $J \approx 2.0$ Hz
~ 8.45	ddd, $J \approx 8.0, 2.0, 1.0$ Hz
~ 8.20	ddd, $J \approx 8.0, 2.0, 1.0$ Hz
~ 8.10	t, $J \approx 2.0$ Hz
~ 7.80	dt, $J \approx 8.0, 1.5$ Hz
~ 7.70	t, $J \approx 8.0$ Hz
~ 7.60	ddd, $J \approx 8.0, 2.0, 1.0$ Hz

Causality behind Predictions:

- The protons on the 3-nitrophenyl ring are expected to be the most downfield due to the strong deshielding effect of the nitro group. The proton ortho to the nitro group and between the two substituents on the 3-nitrophenyl ring is predicted to be the most downfield singlet-like triplet.
- The protons on the 3-chlorophenyl ring will be relatively upfield compared to the nitrophenyl protons. The splitting patterns will be complex due to meta and ortho couplings.

3.1.2. ^{13}C NMR Spectroscopy: Predicted Spectrum

The ^{13}C NMR spectrum will reveal the number of unique carbon environments. We expect to see 14 distinct signals: two for the oxadiazole ring carbons and twelve for the carbons of the two phenyl rings.

Predicted ^{13}C NMR Data (in CDCl_3 , 100 MHz)	
Chemical Shift (δ , ppm)	Assignment
~ 175	C5 of 1,2,4-oxadiazole
~ 168	C3 of 1,2,4-oxadiazole
~ 148	C- NO_2 of nitrophenyl ring
~ 135	C-Cl of chlorophenyl ring
~ 130-134	Aromatic CH carbons
~ 122-128	Aromatic CH carbons

Causality behind Predictions:

- The carbons of the 1,2,4-oxadiazole ring (C3 and C5) are expected to be the most downfield due to their heteroaromatic nature and proximity to electronegative oxygen and nitrogen atoms.^[3]
- The carbons directly attached to the electron-withdrawing chloro and nitro groups will also be significantly downfield.

Experimental Protocol: NMR Data Acquisition

- Prepare a ~5-10 mg/mL solution of the purified compound in deuterated chloroform (CDCl_3).
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Acquire ^1H NMR and ^{13}C NMR spectra on a 400 MHz or higher field spectrometer.
- For ^{13}C NMR, a proton-decoupled experiment should be run to obtain singlets for all carbon signals.
- Process the data using appropriate software, including Fourier transformation, phase correction, and baseline correction.

- Reference the spectra to the residual solvent peak (CDCl_3 : δ 7.26 ppm for ^1H and δ 77.16 ppm for ^{13}C).

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity.

Predicted Mass Spectrum (Electron Ionization - EI)

- **Molecular Ion (M^+):** The molecular ion peak is expected at m/z 301 for the ^{35}Cl isotope and m/z 303 for the ^{37}Cl isotope, with an approximate intensity ratio of 3:1, which is characteristic of a monochlorinated compound. The exact mass can be confirmed using high-resolution mass spectrometry (HRMS). PubChem predicts a monoisotopic mass of 191.0331 Da for the related compound 3-(3-nitrophenyl)-1,2,4-oxadiazole.^[4]
- **Key Fragments:** Fragmentation of the 1,2,4-oxadiazole ring is expected, leading to characteristic fragment ions. Potential fragmentation pathways include the loss of the chlorophenyl or nitrophenyl groups.

Experimental Protocol: Mass Spectrometry Data Acquisition

- Dissolve a small amount of the purified compound in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Introduce the sample into the mass spectrometer via a suitable ionization method (e.g., electrospray ionization (ESI) for HRMS or electron ionization (EI) for fragmentation patterns).
- Acquire the mass spectrum over an appropriate m/z range.
- For HRMS, calibrate the instrument to ensure high mass accuracy.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Predicted FTIR Spectrum

Wavenumber (cm ⁻¹)	Vibrational Mode
~ 3100-3000	Aromatic C-H stretching
~ 1600-1450	Aromatic C=C stretching
~ 1530 and 1350	Asymmetric and symmetric N-O stretching of the nitro group
~ 1620	C=N stretching of the oxadiazole ring
~ 1100-1000	C-O-C stretching of the oxadiazole ring
~ 800-700	C-Cl stretching

Causality behind Predictions:

- The presence of two distinct aromatic rings will give rise to multiple C=C stretching bands.
- The nitro group has two very characteristic and strong absorption bands.
- The C=N and C-O-C stretching vibrations of the 1,2,4-oxadiazole ring are also expected in their typical regions.[\[5\]](#)[\[6\]](#)

Experimental Protocol: FTIR Data Acquisition

- Prepare a sample for analysis, either as a KBr pellet or by depositing a thin film of the compound on a salt plate from a volatile solvent.
- Place the sample in the FTIR spectrometer.
- Acquire the spectrum over the range of 4000-400 cm⁻¹.
- Perform a background scan and subtract it from the sample spectrum.

X-ray Crystallography: The Definitive Structure

While spectroscopic methods provide powerful evidence for the structure of a molecule, single-crystal X-ray crystallography provides unambiguous proof of its three-dimensional structure.

Given the crystalline nature of many oxadiazole derivatives, obtaining suitable crystals for X-ray diffraction is often feasible.

Predicted Crystal Structure

Based on the crystal structure of the closely related 5-(2,4-Dichlorophenyl)-3-(4-nitrophenyl)-1,2,4-oxadiazole, we can predict some key structural features:

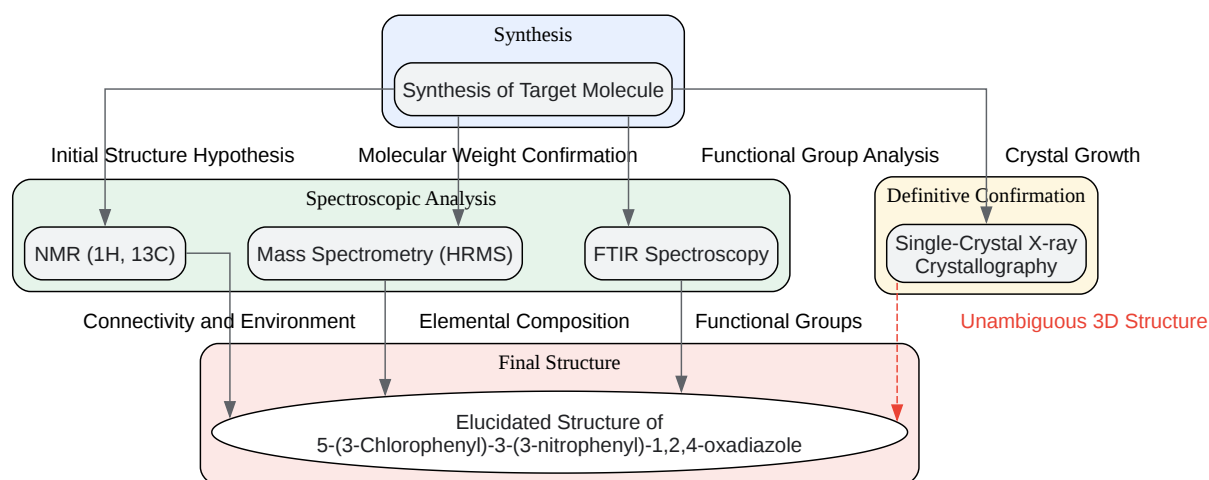
- The molecule is likely to be nearly planar, with small dihedral angles between the phenyl rings and the central oxadiazole ring.
- Intermolecular interactions, such as C-H...N or C-H...O hydrogen bonds, may play a role in the crystal packing.

Experimental Protocol: Single-Crystal X-ray Crystallography

- Grow single crystals of the purified compound suitable for X-ray diffraction. This can be achieved by slow evaporation of a saturated solution in a suitable solvent or solvent mixture.
- Mount a suitable crystal on a goniometer head.
- Collect diffraction data using a single-crystal X-ray diffractometer with a suitable radiation source (e.g., Mo K α).
- Solve the crystal structure using direct methods and refine the structure using full-matrix least-squares on F^2 .
- Analyze the final structure for bond lengths, bond angles, and intermolecular interactions.

Integrated Structure Elucidation Workflow

The following diagram illustrates the logical flow of the structure elucidation process, starting from the synthesis and culminating in the definitive structural assignment.



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Caption: Workflow for the structure elucidation of the target molecule.

Molecular Structure and Key Features

The following diagram represents the final elucidated structure of **5-(3-Chlorophenyl)-3-(3-nitrophenyl)-1,2,4-oxadiazole**, highlighting the key structural motifs.

Caption: Chemical structure of the target compound.

Conclusion

The structural elucidation of a novel compound like **5-(3-Chlorophenyl)-3-(3-nitrophenyl)-1,2,4-oxadiazole** is a systematic process that relies on the convergence of evidence from multiple analytical techniques. While direct experimental data for this specific molecule is not yet available in the public domain, this guide provides a robust, predictive

framework based on established chemical principles and data from closely related compounds. By following the proposed synthetic and analytical protocols, researchers can confidently determine the structure of this and other new chemical entities, paving the way for further investigation into their potential applications.

References

- Bala, S., Kamboj, S., Kajal, A., Saini, V., & Prasad, D. N. (2014). 1,3,4-Oxadiazole Derivatives: Synthesis, Characterization, Antimicrobial Potential, and Computational Studies. BioMed Research International, 2014, 172791. [\[Link\]](#)
- Beilstein Journal of Organic Chemistry. (n.d.). Supporting Information: Reactions of 3-(p-substituted-phenyl)-5-chloromethyl-1,2,4-oxadiazoles with KCN leading to acetonitriles. Retrieved from [\[Link\]](#)
- Grady, A. (2023). Synthetic Formal Report #2 - The Synthesis of 5-(3-chlorophenyl)-3-(4-methoxyphenyl)isoxazole. [\[Link\]](#)
- Kara, Y., & A˘girba,s, H. (2004). C-13 NMR study of substituent effects in 1,2,4-oxadiazole and 1,2,4-thiadiazole derivatives. Magnetic Resonance in Chemistry, 42(6), 537-541. [\[Link\]](#)
- Mamrollahi, M., Mohammadi, M. K., & Gholami, M. R. (2017). Catalyst-free Preparation of 4H-1,3,4-Oxadiazines in H2O. Oriental Journal of Chemistry, 33(3), 1548-1552. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 2774286, 3-(3-nitrophenyl)-1,2,4-oxadiazole. Retrieved from [\[Link\]](#).
- Patel, R. A., & Patel, P. B. (2019). Synthesis and Anticancer Activity of 3, 5-Diaryl 1, 2, 4-Oxadiazole Derivatives. International Journal of Pharmaceutical Sciences and Research, 10(6), 2845-2850. [\[Link\]](#)
- ResearchGate. (n.d.). FTIR spectra of the three oxadiazole derivatives. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). GC-MS and FTIR characterization of 1,3,4-oxadiazole from Biophytum sensitivum with potential cardiovascular applications. Retrieved from [\[Link\]](#)

- Szymańska, E., et al. (2020). Novel 1,2,4-Oxadiazole Derivatives in Drug Discovery. *Molecules*, 25(3), 527. [[Link](#)]
- The Royal Society of Chemistry. (n.d.). Supplementary Information. Retrieved from [[Link](#)]
- Waghmare, P. G., Shaikh, S. S., & Bhor, M. D. (2021). Novel Series of 1,3,4- Oxadiazole Derivatives: Evaluation of Thermal Properties and Antibacterial Activity. *Letters in Applied NanoBioScience*, 10(3), 2370-2381. [[Link](#)]
- Zareef, M., Iqbal, R., Zaidi, J. H., Arfan, M., & Shafiq-ur-Rehman. (2013). Synthesis, Characterization and Biological Screening of Various S-substituted Derivatives of 5-(3-Nitrophenyl)-1,3,4-Oxadiazole-2-thiol. *Journal of the Chemical Society of Pakistan*, 35(4), 1135-1141. [[Link](#)]

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Sources

- 1. Novel 1,2,4-Oxadiazole Derivatives in Drug Discovery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [ijper.org](https://www.ijper.org/) [[ijper.org](https://www.ijper.org/)]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 4. PubChemLite - 3-(3-nitrophenyl)-1,2,4-oxadiazole (C₈H₅N₃O₃) [pubchemlite.lcsb.uni.lu]
- 5. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 6. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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